Application Note: Antimicrobial Profiling of Sulfonylpiperidine

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Compound of Interest	
Compound Name:	2-(1-Cyclopropanesulfonyl-piperidin-4-yl)-ethanol
CAS No.:	2008019-99-4
Cat. No.:	B1401386

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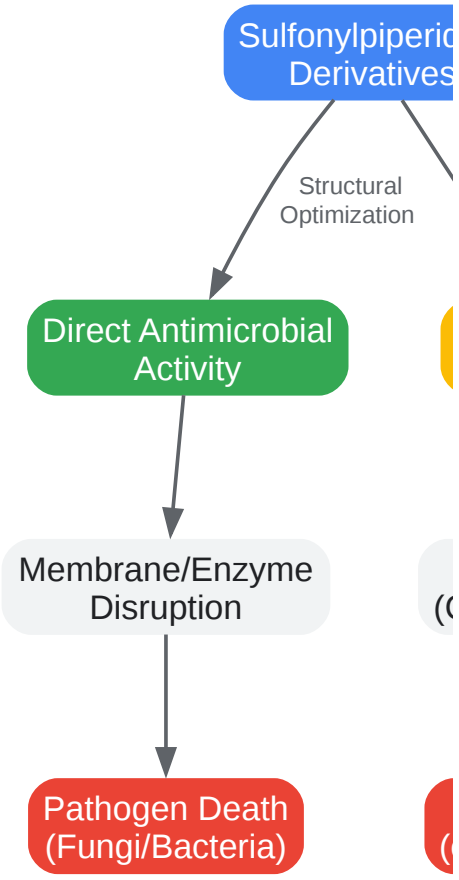
Rationale and Mechanistic Paradigms

Sulfonylpiperidines represent a highly versatile, privileged scaffold in medicinal chemistry and drug development. The piperidine ring provides favorab sulfonyl group acts as a robust hydrogen bond acceptor, modulating lipophilicity and target residence time.

Historically, antimicrobial discovery focused heavily on direct bactericidal or fungicidal activity. Recent structural-activity relationship (SAR) studies hav like Xanthomonas axonopodis and Fusarium solani[1]. Similarly, chalcone-piperidine sulfonamides have shown superior direct antifungal efficacy aga

However, the rise of antimicrobial resistance (AMR) has necessitated a paradigm shift toward anti-virulence strategies. By modifying the sulfonylpiper successfully engineered compounds that do not kill bacteria directly, but instead chelate iron. This iron starvation downregulates the production of dea infection[3].



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Dual-action mechanisms of sulfonylpiperidines: direct microbial killing vs. anti-virulence.

Quantitative Efficacy Summary

The table below summarizes the divergent activities of key sulfonylpiperidine classes, highlighting the necessity for customized screening protocols d

Compound Class	Target Pathogen	Mechanism of Action
1-benzhydryl-sulfonyl piperidines	Xanthomonas axonopodis	Direct antibacterial
Pyridine-3-N-sulfonylpiperidine (4a)	Pseudomonas aeruginosa	Anti-virulence (Iron chelation)
Chalcone-piperidine sulfonamides	Phytophthora capsici	Direct antifungal

Experimental Protocols: A Self-Validating Screening System

To accurately capture both direct antimicrobial and anti-virulence properties of novel sulfonylpiperidines, a multi-tiered, self-validating screening workf

Protocol A: In Vitro Direct Antimicrobial Susceptibility (Broth Microdilution)

This protocol isolates the direct bactericidal/fungicidal properties of the compound library.

Step-by-Step Methodology:

- Inoculum Preparation: Cultivate the target strain (e.g., X. axonopodis or P. capsici) on agar for 18-24 hours. Suspend colonies in sterile saline to ac
- Compound Dilution: Prepare a 10 mg/mL stock of the sulfonylpiperidine derivative in 100% DMSO. Perform 2-fold serial dilutions in MHB across a
- Inoculation: Add 50 µL of the diluted bacterial suspension to 50 µL of the compound-containing broth in each well.
- Incubation & Readout: Incubate at 37°C for 24 hours. Determine the Minimum Inhibitory Concentration (MIC) by measuring optical density (OD600
- Causality & Expert Insight: Sulfonylpiperidines can be highly lipophilic. If precipitation occurs upon addition to the aqueous broth, the apparent MIC
- Self-Validating Controls:
  - Vehicle Control: 1% DMSO in MHB + bacteria (ensures the solvent does not inhibit growth).
  - Sterility Control: MHB + compound only (validates aseptic technique and provides a blank for OD600 subtraction).

Protocol B: Anti-Virulence & Iron Chelation Assay (Pyocyanin Quantification)

Compounds like pyridine-3-N-sulfonylpiperidine (4a) do not inhibit P. aeruginosa growth in vitro but strip the bacteria of virulence factors[3]. Standard

Step-by-Step Methodology:

- Culture Setup: Inoculate P. aeruginosa (PA14) in 5 mL of King's A broth (promotes pyocyanin production) containing the test compound at sub-MIC
- Incubation: Incubate cultures at 37°C with shaking (200 rpm) for 24 hours.
- Growth Normalization: Measure the OD600 of the culture to quantify bacterial density.
- Pyocyanin Extraction: Centrifuge 3 mL of the culture at 10,000 x g for 10 min. Transfer the cell-free supernatant to a new tube. Add 1.5 mL of chlor
- Acidification: Extract the bottom blue organic layer and mix it with 1 mL of 0.2 M HCl. The solution will turn pink.
- Quantification: Measure the absorbance of the pink aqueous phase at 520 nm. Calculate relative pyocyanin production: (OD520/OD600)×100 .

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- Causality & Expert Insight: Iron is a critical cofactor for the biosynthesis of pyocyanin. By introducing a catechol-bearing sulfonylpiperidine, you crea
- Self-Validating Controls: Normalizing the OD520 against the OD600 is a critical self-validation step. If a compound reduces pyocyanin but also drop

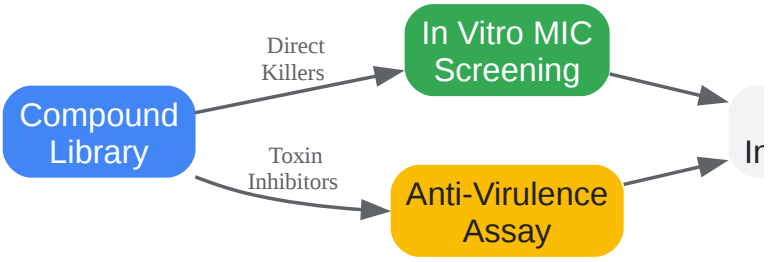
Protocol C: In Vivo Efficacy Validation (Drosophila melanogaster Infection Model)

To bridge the gap between in vitro assays and mammalian models, Drosophila is used to validate host survival, capturing both direct and anti-virulenc

Step-by-Step Methodology:

- Fly Preparation: Collect 5- to 7-day-old adult female Drosophila melanogaster (wild-type Oregon-R). Starve for 2 hours prior to infection.
- Infection: Anesthetize flies using CO2. Dip a fine tungsten needle (0.1 mm diameter) into a concentrated bacterial pellet (OD600=100) and prick th
- Treatment: Transfer infected flies (n=20 per vial) to vials containing standard fly medium supplemented with 1 mM of the test sulfonylpiperidine.
- Monitoring: Record fly mortality every 12 hours for up to 5 days. Generate Kaplan-Meier survival curves.
- Causality & Expert Insight:In vitro environments do not replicate the complex iron-restricted environment of a living host. The Drosophila model allo mammalian efficacy.
- Self-Validating Controls: Include a "Mock Infection" group (pricked with a sterile needle) to ensure the trauma of the prick or the toxicity of the comp

High-Throughput Screening Workflow



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High-throughput screening workflow for identifying antimicrobial sulfonylpiperidines.

**References[1] Synthesis and antimicrobial activity of 1-benzhydryl-sulfonyl-4-(3-(p Lycopersicon esculentum: a structure-activity evaluation study. PubMed / Arch Ph URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHgRQhDFaLYNrQt72Ez64oqHibkU0aW7iE7CWy6mQJORj4eWcYte JvoXsSq3UiWG8mGrXKgj0rp7-HdG2Qn9Altalq9l[3] An iron-chelating sulfonamide discovery. Virulence / Taylor & Francis. (2022). URL:https://vertexaisearch.cloud.g redirect/AUZIYQEd_4PVaVzF7kHrJga_f1md3yo48DBLGIihmJ1qp7Zh13ZkU0mxRO wPNqCR-XEKQgeTYpqIFi3L9dcPgtqvLUZs6_wANmZcbgXTZaSh4SSPdzdB[2] Des containing piperidine and sulfonamide moiety. ResearchGate. (2024). URL:https://v redirect/AUZIYQFkRIWaaR7QKdD6gC-7hFv73lt_GmEHkSqIiCfTl0I8M6PoISc1EM1q lqXTXGzO5KUEEXGeeK-PzcJJZ4lP1xv-byBsBAaNPq5bbbejIFBR7U5dhJ8B7mik7Y lnZqhEho_oEeKPqLHYq4RMYkbtZYO8doRWdca4_s5OsvRGHzyIfa4mMH0Xdc1Uct

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Sources

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